

An In-depth Technical Guide to L-Alanyl-L-alanine Methyl Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ala-Ala-OMe*

Cat. No.: *B12386760*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

L-Alanyl-L-alanine methyl ester is a dipeptide derivative composed of two L-alanine amino acid residues with a methyl ester protecting group at the C-terminus. Its primary role in scientific research and development is as a chemical intermediate and a building block in peptide synthesis. This guide provides a summary of the available technical information for L-Alanyl-L-alanine methyl ester, with a focus on its chemical properties, synthesis, and applications in further research. Due to the limited availability of in-depth biological studies on the unprotected form of this dipeptide ester, this guide also references its hydrochloride salt and N-protected derivatives where relevant.

Chemical and Physical Properties

Quantitative data for L-Alanyl-L-alanine methyl ester is sparse in the literature. However, data for its more commonly supplied hydrochloride salt is available and provides a useful reference for researchers.

| Property | Data | Reference |
|--------------------|---|-----------|
| Compound Name | L-Alanyl-L-alanine methyl ester hydrochloride | [1] |
| Synonyms | Ala-Ala-OMe·HCl, Methyl di-alanine hydrochloride | [1] |
| CAS Number | 41036-19-5 (for hydrochloride salt); 24326-09-8 (for free base) | [1] |
| Molecular Formula | C ₇ H ₁₄ N ₂ O ₃ ·HCl | [1] |
| Molecular Weight | 210.66 g/mol | [1] |
| Appearance | White powder | |
| Purity | ≥ 98% (by TLC) | |
| Storage Conditions | 0-8°C | |

Experimental Protocols

Detailed experimental protocols for the direct biological application of L-Alanyl-L-alanine methyl ester are not widely published. Its primary utility is in the synthesis of more complex peptides. Below is a generalized experimental workflow for its synthesis.

Synthesis of L-Alanyl-L-alanine Methyl Ester

The synthesis of L-Alanyl-L-alanine methyl ester typically involves the coupling of an N-protected L-alanine with L-alanine methyl ester, followed by the deprotection of the N-terminus. A common approach is solution-phase peptide synthesis.

A General Protocol for the Synthesis of N-Protected L-Alanyl-L-alanine Methyl Ester:

- Preparation of Reactants:
 - Dissolve N-protected L-alanine (e.g., Boc-L-alanine or Cbz-L-alanine) and a coupling agent (e.g., HATU, HBTU, or DCC) in an appropriate aprotic solvent (e.g., DMF or DCM).

- In a separate flask, dissolve L-alanine methyl ester hydrochloride and a non-nucleophilic base (e.g., N-methylmorpholine or diisopropylethylamine) in the same solvent to neutralize the hydrochloride and free the amine.
- Coupling Reaction:
 - Slowly add the solution of L-alanine methyl ester to the solution of activated N-protected L-alanine.
 - Stir the reaction mixture at room temperature for several hours to overnight, monitoring the reaction progress by TLC or LC-MS.
- Work-up and Purification:
 - Upon completion, quench the reaction and remove the solvent under reduced pressure.
 - Redissolve the residue in an organic solvent like ethyl acetate and wash sequentially with a weak acid solution (e.g., 1M HCl), a weak base solution (e.g., saturated NaHCO_3), and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield the crude N-protected dipeptide ester.
 - Purify the crude product by flash column chromatography or recrystallization.

Deprotection to Yield L-Alanyl-L-alanine Methyl Ester:

The final step is the removal of the N-terminal protecting group. The method depends on the protecting group used:

- Boc Group Removal: Treat the N-Boc-protected dipeptide with a strong acid, such as trifluoroacetic acid (TFA) in dichloromethane (DCM).
- Cbz Group Removal: Perform catalytic hydrogenation using a palladium catalyst (e.g., Pd/C) under a hydrogen atmosphere.

Following deprotection and appropriate work-up, L-Alanyl-L-alanine methyl ester is obtained, often as its corresponding salt (e.g., TFA or hydrochloride salt), which can be used directly in

subsequent reactions or neutralized.

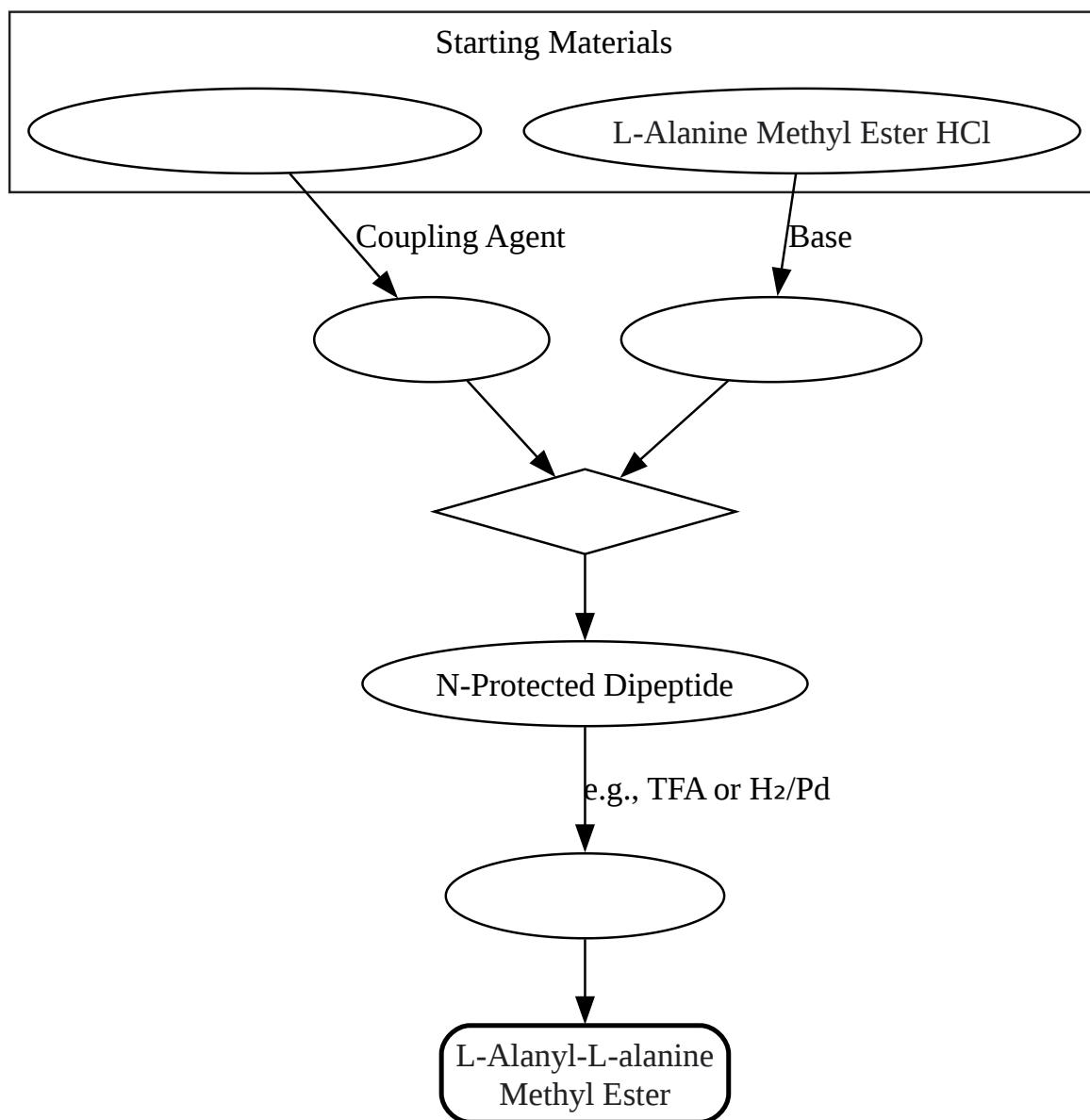
Applications in Research and Development

The primary application of L-Alanyl-L-alanine methyl ester is as an intermediate in the synthesis of larger peptides and peptidomimetics for various research purposes, including:

- **Drug Discovery:** As a component of more complex peptide-based drugs.
- **Biochemical Research:** In studies of protein structure, function, and interactions.
- **Materials Science:** In the synthesis of peptide-based polymers and biomaterials. For instance, poly(N-acryloyl-L-alanyl-L-alanine methyl ester) has been synthesized and investigated for its potential in forming nanoparticles.

While L-Alanyl-L-alanine methyl ester itself is not known to have specific biological activity or be involved in cell signaling, it serves as a crucial building block for creating molecules with such properties.

Visualizations



[Click to download full resolution via product page](#)

Conclusion

L-Alanyl-L-alanine methyl ester is a valuable dipeptide derivative for synthetic chemistry, particularly in the construction of larger, more complex peptide structures. While in-depth data on its biological activity and role in signaling pathways are not currently available, its utility as a building block is well-established. Researchers utilizing this compound should refer to the properties of its hydrochloride salt for handling and storage information and employ standard

peptide synthesis protocols for its incorporation into target molecules. Further research into the biological effects of this and similar small dipeptide esters could reveal novel applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to L-Alanyl-L-alanine Methyl Ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12386760#cas-number-for-l-alanyl-l-alanine-methyl-ester]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

